

3-Thiopheneacrylic acid methyl ester CAS number

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Compound of Interest

Compound Name: *3-Thio-pheneacrylic acid methyl ester*

Cat. No.: *B3386776*

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An In-depth Technical Guide to Methyl 3-(Thiophen-3-yl)acrylate

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 135835-43-7

This technical guide provides a comprehensive overview of methyl 3-(thiophen-3-yl)acrylate, a valuable synthetic intermediate. This document details its chemical and physical properties, synthesis methodologies, spectroscopic data, potential applications in research and drug development, and essential safety and handling information.

Chemical and Physical Properties

Methyl 3-(thiophen-3-yl)acrylate, also known as 3-Thiophen-3-yl-acrylic acid methyl ester, is a key building block in organic synthesis. Its fundamental properties are summarized in the table below.

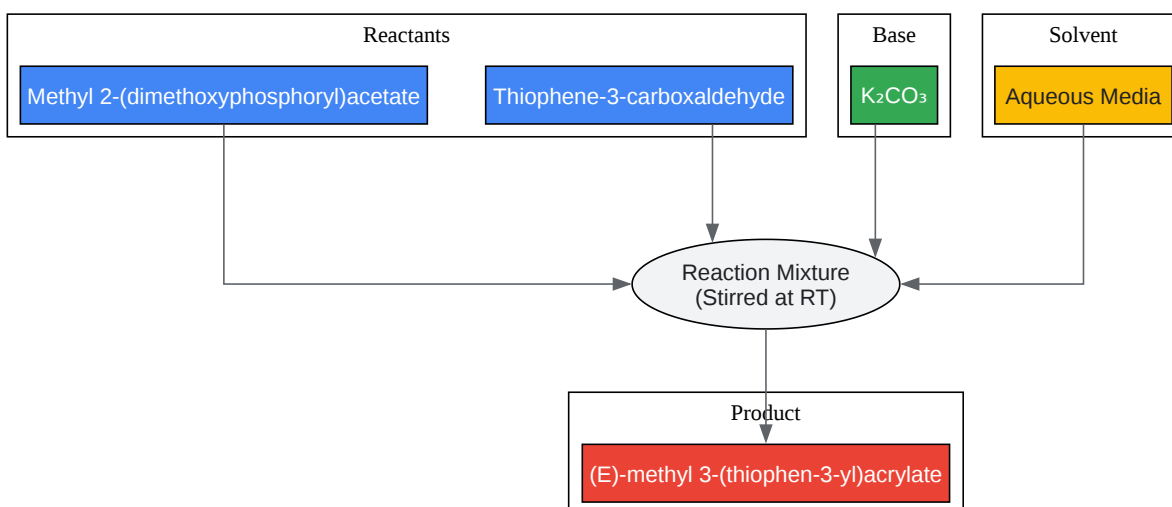
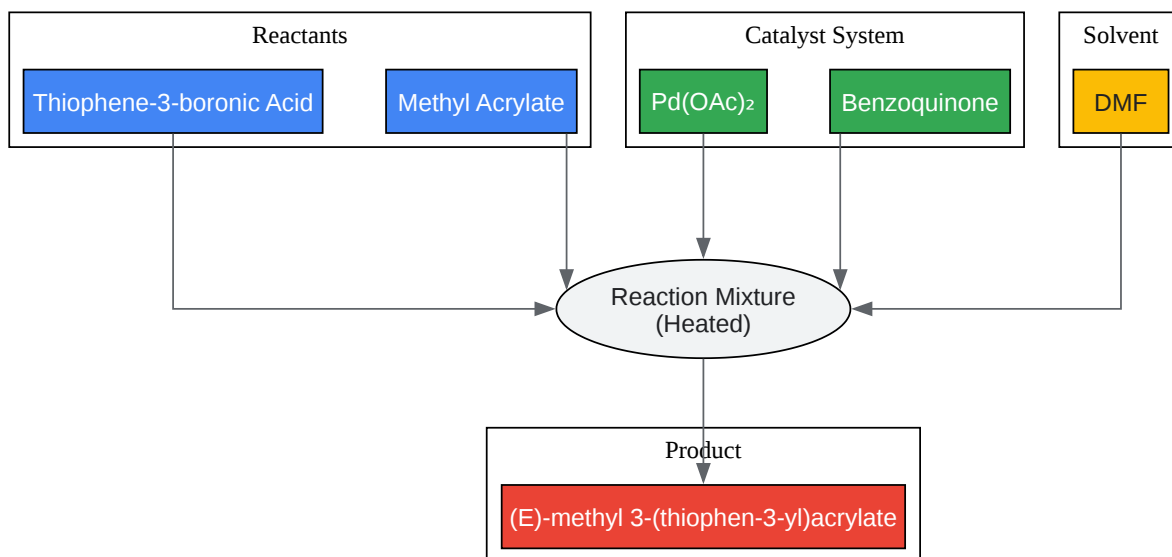
Property	Value	Reference
CAS Number	135835-43-7	
Molecular Formula	C ₈ H ₈ O ₂ S	
Molecular Weight	168.21 g/mol	
Appearance	White solid	[1]
Melting Point	48-49 °C	[1]
IUPAC Name	methyl 3-(thiophen-3-yl)acrylate	[2]
InChI Key	ZBUKIESAKFXOHF-UHFFFAOYSA-N	[2]

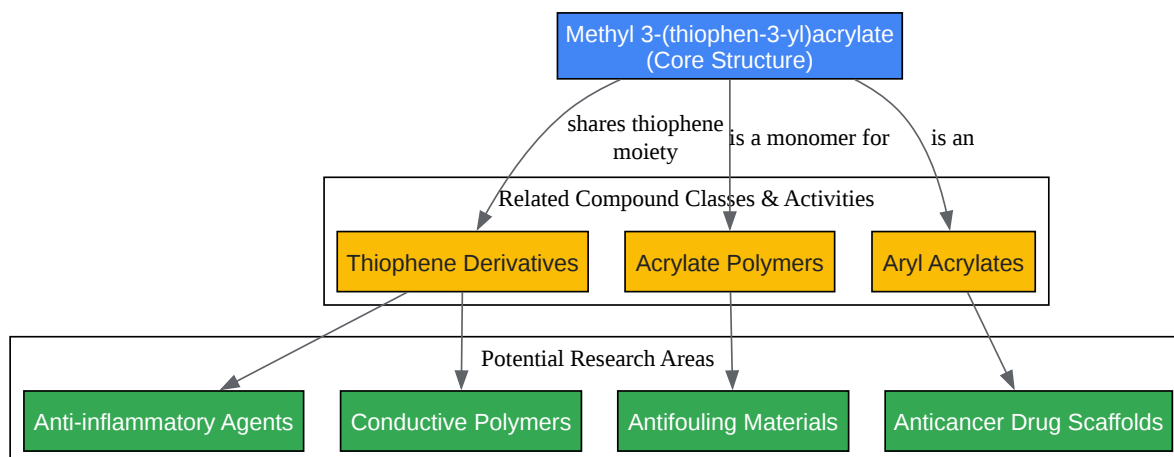
Synthesis of Methyl 3-(Thiophen-3-yl)acrylate

The synthesis of methyl 3-(thiophen-3-yl)acrylate can be effectively achieved through several modern organic chemistry reactions. The most common and efficient methods include the Palladium-Catalyzed Heck Reaction and the Horner-Wadsworth-Emmons olefination.

Palladium-Catalyzed Heck Reaction

A ligand and base-free palladium-catalyzed oxidative Heck reaction provides a direct route to (E)-methyl 3-(thiophen-3-yl)acrylate from thiophene-3-boronic acid and methyl acrylate.[1] This method is advantageous due to its operational simplicity and high efficiency.





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References

- 1. rsc.org [rsc.org]
- 2. researchgate.net [researchgate.net]
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